

# Technical Support Center: Chemical Compatibility of Ferrous Bromide (FeBr<sub>2</sub>)

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## Compound of Interest

Compound Name: Ferrous bromide

Cat. No.: B049432

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This technical support center provides guidance on the chemical compatibility of **ferrous bromide** (FeBr<sub>2</sub>) with common laboratory materials. **Ferrous bromide** is a hygroscopic and air-sensitive compound that can be corrosive, especially in the presence of moisture.<sup>[1]</sup> Proper material selection is crucial to ensure the integrity of your experiments and the safety of laboratory personnel.

## Frequently Asked Questions (FAQs)

Q1: What are the primary safety concerns when handling **ferrous bromide**?

A1: **Ferrous bromide** is corrosive and can cause severe skin burns and eye damage. It is also hygroscopic, meaning it readily absorbs moisture from the air, and is air-sensitive. Handling should be conducted in a well-ventilated area, preferably in a fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Q2: How should I store **ferrous bromide**?

A2: **Ferrous bromide** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from moisture and air. Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent degradation.

Q3: What are the general signs of incompatibility between **ferrous bromide** and a lab material?

A3: Signs of incompatibility can vary depending on the material. For plastics and elastomers, you might observe swelling, cracking, discoloration, softening, or embrittlement.[2] For metals, signs of corrosion include discoloration, pitting, and the formation of rust or other corrosion products.[3] Unexpected color changes in the **ferrous bromide** solution or the evolution of gas can also indicate a reaction.

Q4: Can I use stainless steel with **ferrous bromide** solutions?

A4: While stainless steel offers good general chemical resistance, its compatibility with bromide-containing solutions can be complex. Bromide ions, like chloride ions, can penetrate the passive layer of stainless steel, leading to localized pitting corrosion.[4][5] The suitability of a specific grade of stainless steel depends on factors like the concentration of the **ferrous bromide** solution, temperature, and the presence of other chemicals. Testing is recommended for long-term applications.

Q5: Are there any common lab solvents that are incompatible with **ferrous bromide**?

A5: **Ferrous bromide** is generally soluble in water and alcohols. However, it is incompatible with strong oxidizing agents and strong acids. Reactions with these substances can be vigorous and produce hazardous byproducts.

## Troubleshooting Guide

This guide addresses specific issues you might encounter during your experiments involving **ferrous bromide**.

Problem	Possible Cause	Recommended Action
Discoloration of plastic tubing or containers (e.g., yellowing, browning).	Chemical attack on the polymer by the acidic nature of the ferrous bromide solution, especially in the presence of moisture and air.	Immediately discontinue use of the affected material. Transfer the solution to a known compatible container, such as one made of PTFE or glass. Refer to the chemical compatibility tables below to select a more resistant material.
Noticeable swelling or softening of elastomeric seals or gaskets.	Absorption of the ferrous bromide solution by the elastomer, leading to a loss of mechanical properties.	Replace the affected seal or gasket with a more chemically resistant option like Viton® or a perfluoroelastomer. Ensure that the replacement material is suitable for the operating temperature and pressure of your experiment.
Formation of a precipitate or cloudiness in the ferrous bromide solution when in contact with a new material.	Leaching of additives from the plastic or a reaction between the ferrous bromide and the material itself.	Filter a small aliquot of the solution and analyze the precipitate to identify its composition. Cease using the suspect material and select an alternative with higher purity and chemical resistance.
Visible pitting or rust-like discoloration on stainless steel components.	Localized corrosion caused by the interaction of bromide ions with the stainless steel surface. This is more likely at higher concentrations and temperatures.	Clean the stainless steel component thoroughly to remove any corrosion products. If pitting is severe, the component may need to be replaced. Consider using a higher grade of stainless steel with greater molybdenum content or a more resistant

metal like Hastelloy C for future experiments.

Unexpected color change of the ferrous bromide solution (e.g., from pale green/yellow to reddish-brown).

Oxidation of ferrous ( $\text{Fe}^{2+}$ ) ions to ferric ( $\text{Fe}^{3+}$ ) ions. This can be caused by exposure to air or contact with an oxidizing material.

If maintaining the ferrous state is critical for your experiment, ensure you are working under an inert atmosphere. Check that all lab materials in contact with the solution are not contributing to the oxidation.

## Chemical Compatibility Data

The following tables summarize the chemical compatibility of **ferrous bromide** with various common laboratory materials. The ratings are based on published data for ferrous salts (ferrous chloride and ferrous sulfate) and the general chemical properties of acidic, corrosive solutions. It is crucial to note that these are general guidelines. For critical applications, it is strongly recommended to perform specific compatibility testing under your experimental conditions.

Ratings:

- A / Excellent: No effect or minor effect.
- B / Good: Minor to moderate effect, suitable for short-term use.
- C / Fair: Moderate to severe effect, not recommended for long-term use.
- D / Severe Effect: Not recommended for any use.
- N/A: Information not available.

### Table 1: Compatibility with Plastics

Material	Rating	Notes
Polypropylene (PP)	A	Good resistance to ferrous salts at room temperature.[6][7][8]
Polyethylene, Low-Density (LDPE)	A	Generally good resistance to ferrous salts.[1][9]
Polyethylene, High-Density (HDPE)	A	Generally good resistance to ferrous salts.[1][9]
Polytetrafluoroethylene (PTFE)	A	Excellent resistance to a wide range of corrosive chemicals.[10][11]
Polyvinyl Chloride (PVC)	A	Good resistance to ferrous salts at room temperature.[12][13][14]

**Table 2: Compatibility with Elastomers**

Material	Rating	Notes
Silicone	C	Fair compatibility with ferrous salts; some swelling or degradation may occur. <a href="#">[15]</a> <a href="#">[16]</a>
Neoprene	C-D	Generally not recommended for use with acidic, corrosive solutions. <a href="#">[17]</a>
Viton® (FKM)	A	Generally excellent resistance to acidic and corrosive solutions.
Buna-N (Nitrile)	B	Good for short-term use, but long-term exposure may cause degradation.
EPDM	B	Good resistance to many chemicals, but testing is recommended.

### Table 3: Compatibility with Metals

Material	Rating	Notes
Stainless Steel 304	C	Susceptible to pitting corrosion by bromide ions, especially at elevated temperatures.[4]
Stainless Steel 316	B	Higher molybdenum content provides better resistance to pitting than 304, but still susceptible.[4]
Aluminum	D	Readily attacked by acidic and halide-containing solutions.[18][19][20]
Brass	D	Susceptible to corrosion by acidic solutions.
Copper	D	Corrodes in the presence of acidic solutions.
Hastelloy C	A	Excellent resistance to a wide range of corrosive chemicals, including acidic halide solutions.
Titanium	A	Generally excellent corrosion resistance, but can be susceptible to pitting in bromide solutions under certain conditions.[4]

## Experimental Protocols

For applications where chemical compatibility is critical and not well-documented, it is essential to perform testing. The following are summarized protocols based on ASTM standards.

### Protocol 1: Chemical Compatibility Testing of Plastics (Based on ASTM D543)

Objective: To evaluate the resistance of plastic materials to **ferrous bromide** solutions.

Methodology:

- Specimen Preparation: Prepare at least three test specimens of the plastic material in a standardized shape and size (e.g., tensile bars).
- Initial Measurements: Accurately measure and record the weight, dimensions (length, width, thickness), and appearance (color, transparency) of each specimen.
- Immersion: Fully immerse the specimens in a sealed container filled with the **ferrous bromide** solution of the desired concentration. For control purposes, immerse a set of specimens in a control liquid (e.g., deionized water).
- Exposure: Maintain the containers at the intended experimental temperature for a specified duration (e.g., 24 hours, 7 days, or longer).
- Post-Exposure Analysis:
  - Remove the specimens from the solution and gently clean and dry them.
  - Re-measure the weight and dimensions to determine any changes.
  - Visually inspect for any changes in appearance, such as discoloration, swelling, cracking, or crazing.
  - Conduct mechanical testing (e.g., tensile strength) to quantify any degradation in physical properties.
- Data Reporting: Report the percentage change in weight, dimensions, and mechanical properties compared to the control specimens.

## Protocol 2: Corrosion Testing of Metals (Based on ASTM G31)

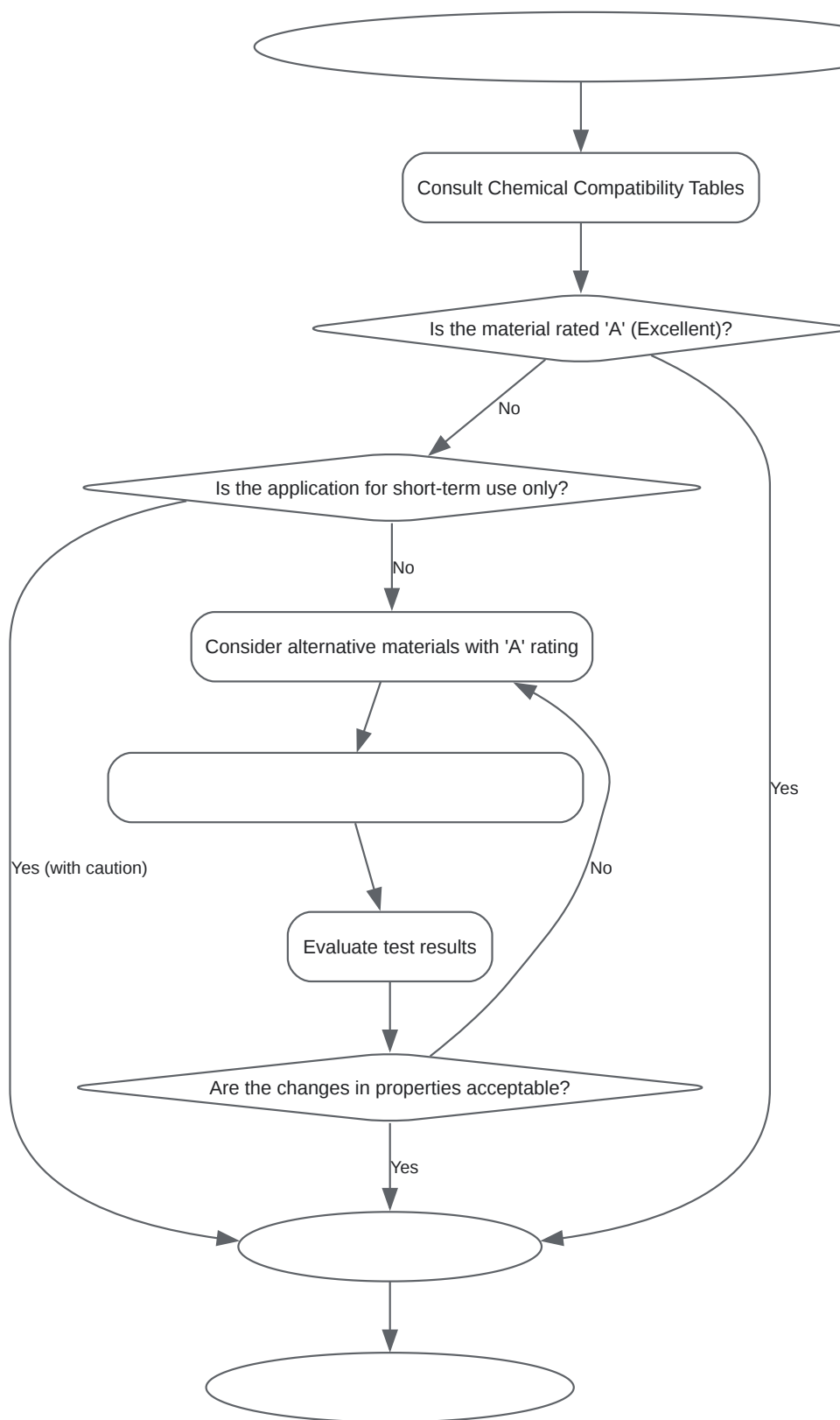
Objective: To determine the corrosion rate of metals when exposed to **ferrous bromide** solutions.



### Methodology:

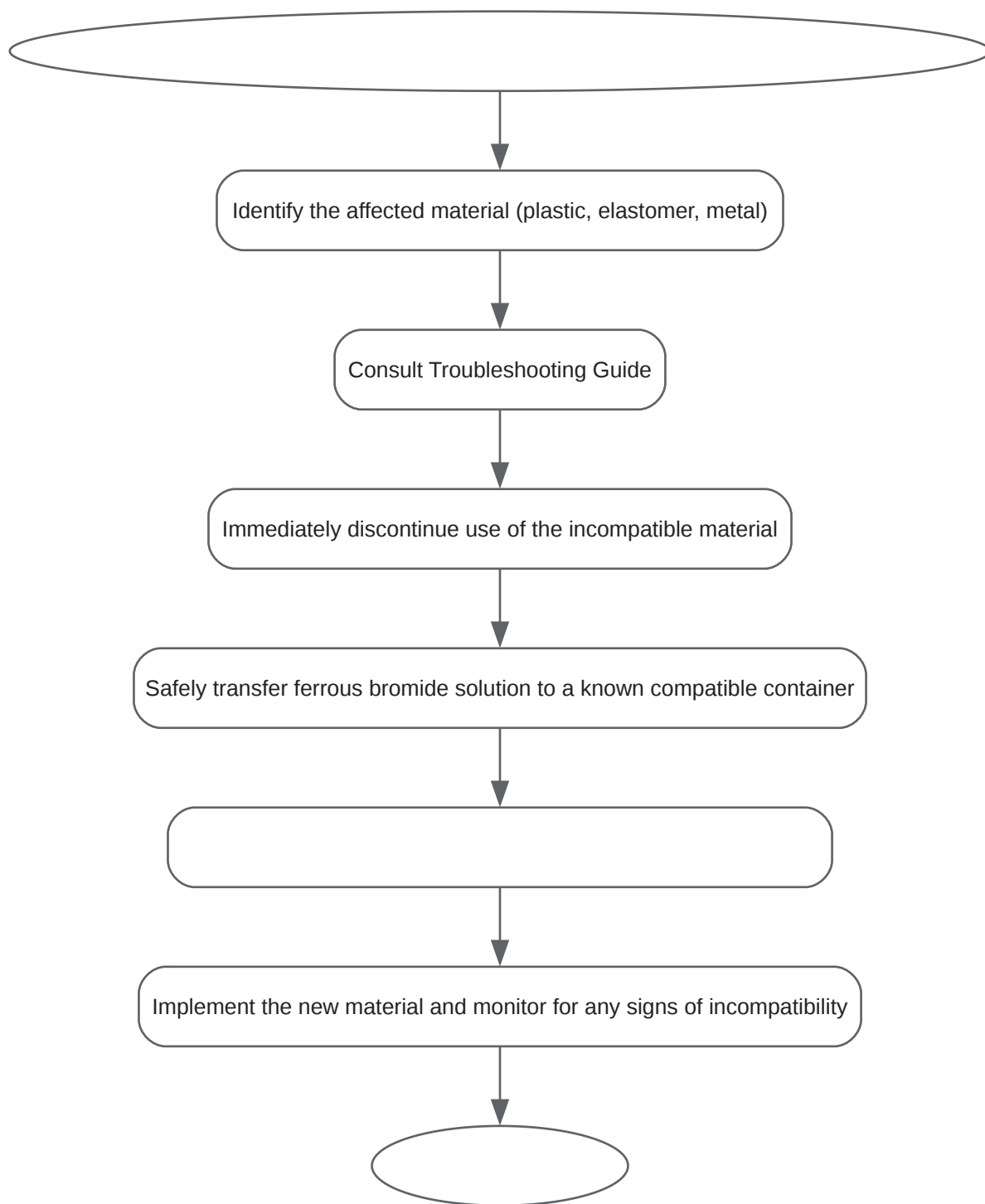
- Specimen Preparation: Prepare at least three metal coupons of known surface area. Clean the surfaces to remove any dirt, grease, or oxides.
- Initial Weighing: Accurately weigh each coupon to the nearest 0.1 mg.
- Immersion: Suspend the coupons in the **ferrous bromide** solution using a non-metallic holder. Ensure the coupons are fully immersed and not in contact with each other or the container walls.
- Exposure: Maintain the solution at the desired temperature for a predetermined period. The duration should be long enough to produce a measurable weight loss.
- Post-Exposure Cleaning: Remove the coupons from the solution and carefully clean them to remove all corrosion products, taking care not to remove any of the base metal. This may involve chemical or mechanical cleaning methods appropriate for the specific metal and expected corrosion products.
- Final Weighing: Dry the cleaned coupons and reweigh them to the nearest 0.1 mg.
- Corrosion Rate Calculation: Calculate the corrosion rate in millimeters per year (mm/y) or mils per year (mpy) using the following formula:  $\text{Corrosion Rate} = (K \times W) / (A \times T \times D)$  where:
  - K = a constant (e.g.,  $8.76 \times 10^4$  for mm/y)
  - W = mass loss in grams
  - A = surface area in  $\text{cm}^2$
  - T = exposure time in hours
  - D = density of the metal in  $\text{g/cm}^3$

## Diagrams



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Caption: Workflow for selecting compatible lab materials for **ferrous bromide**.



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Caption: Troubleshooting workflow for material incompatibility issues.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. bodenpumpstore.com [bodenpumpstore.com]
- 3. assemblymag.com [assemblymag.com]
- 4. researchgate.net [researchgate.net]
- 5. metallurgyfordummies.com [metallurgyfordummies.com]
- 6. enpac.com [enpac.com]
- 7. calpaclab.com [calpaclab.com]
- 8. hmcpolymers.com [hmcpolymers.com]
- 9. cdf1.com [cdf1.com]
- 10. calpaclab.com [calpaclab.com]
- 11. foxxlifesciences.in [foxxlifesciences.in]
- 12. pipestock.com [pipestock.com]
- 13. ipexna.com [ipexna.com]
- 14. PVC (Polyvinyl Chloride) – Chemical Resistance Chart [blog.darwin-microfluidics.com]
- 15. permselect.com [permselect.com]
- 16. Silicone - Chemical Compatibility Chart [blog.darwin-microfluidics.com]
- 17. kelco.com.au [kelco.com.au]
- 18. researchgate.net [researchgate.net]
- 19. wileymetal.com [wileymetal.com]
- 20. alfed.org.uk [alfed.org.uk]
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